

3-(4-morpholinyl)-2-hydroxypropanoic acid molecular weight

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Compound of Interest

Compound Name: 2-Hydroxy-3-(morpholin-4-yl)propanoic acid

Cat. No.: B13252725

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3-(4-Morpholinyl)-2-Hydroxypropanoic Acid: Comprehensive Molecular Weight Profiling and Structural Characterization

Executive Summary

In modern pharmaceutical development, bifunctional scaffolds play a critical role in the synthesis of targeted therapeutics. 3-(4-morpholinyl)-2-hydroxypropanoic acid (also known as 2-hydroxy-3-morpholinopropanoic acid) is a highly versatile building block, combining the robust, privileged scaffold of a morpholine ring with the tunable reactivity of an α -hydroxy carboxylic acid.

As a Senior Application Scientist, establishing the precise molecular weight and structural identity of this compound is not merely a quality control exercise—it is a regulatory prerequisite. This whitepaper provides an in-depth technical guide to the molecular weight profiling, physicochemical properties, and high-resolution mass spectrometry (HRMS) workflows required to characterize this molecule and its hydrochloride salt (CAS 1803582-08-2) [1].

Structural Paradigm and Molecular Weight Profiling

The structural duality of 3-(4-morpholinyl)-2-hydroxypropanoic acid dictates its physicochemical behavior. The morpholine nitrogen acts as a weak base ($pK_a \sim 8.3$), while the carboxylic acid acts as a weak acid ($pK_a \sim 3.8$), rendering the molecule zwitterionic at physiological pH. Because the free acid can be hygroscopic and difficult to handle, it is most frequently synthesized and utilized as a hydrochloride salt.

Understanding the exact isotopic mass is critical for HRMS identification. The presence of the chlorine isotope (

Cl and

Cl) in the salt form provides a distinct isotopic signature, though the salt dissociates entirely in solution during electrospray ionization (ESI).

Table 1: Physicochemical and Molecular Weight Profile

Property	Free Acid	Hydrochloride Salt
IUPAC Name	2-hydroxy-3-(morpholin-4-yl)propanoic acid	2-hydroxy-3-(morpholin-4-yl)propanoic acid hydrochloride
CAS Number	N/A	1803582-08-2
Molecular Formula	$C_7H_{13}NO_4$	$C_7H_{14}ClNO_4$
Average Molecular Weight	175.18 g/mol	211.64 g/mol
Monoisotopic Mass	175.0845 Da	211.0611 Da
$[M+H]^+$ Exact Mass	176.0917 Da	176.0917 Da (Salt dissociates)

Analytical Methodology: High-Resolution Mass Spectrometry

To comply with ICH Q6A guidelines for the structural elucidation of drug substances [2], the molecular weight must be verified using orthogonal, self-validating analytical techniques. HRMS (via Time-of-Flight or Orbitrap analyzers) is the gold standard.

The following step-by-step protocol is designed not just to detect the molecule, but to optimize ionization efficiency by exploiting its inherent chemical properties.

Step-by-Step UHPLC-HRMS Protocol

Step 1: Matrix Preparation and Calibration

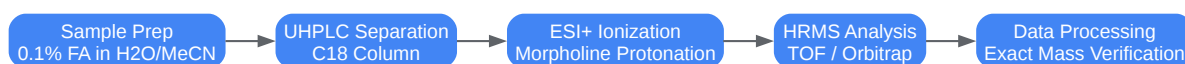
- **Action:** Dissolve the analyte in a diluent of 90:10 Water:Acetonitrile containing 0.1% Formic Acid (FA).
- **Causality:** Formic acid lowers the pH of the solution well below the pKa of the morpholine nitrogen. This forces the equilibrium toward the fully protonated state, ensuring maximum ion yield during ESI+ ionization.
- **Validation:** Infuse a lock-mass calibrant (e.g., Leucine Enkephalin, m/z 556.2771) continuously via a reference sprayer. This provides real-time mass axis correction, ensuring the mass error remains strictly < 5 ppm.

Step 2: Chromatographic Separation

- **Action:** Inject 2 μL onto a sub-2 μm C18 UHPLC column (e.g., 2.1 x 100 mm). Run a gradient from 5% to 95% Mobile Phase B (Acetonitrile + 0.1% FA) over 10 minutes.
- **Causality:** The polar nature of the hydroxypropanoic acid moiety means the molecule will elute early. The C18 stationary phase, combined with the acidic mobile phase, suppresses secondary interactions with residual silanols, preventing peak tailing.

Step 3: ESI+ HRMS Acquisition

- **Action:** Set the capillary voltage to 3.0 kV, desolvation temperature to 350°C, and acquire data in positive ion mode (ESI+) with a resolution setting of $>70,000$ (at m/z 200).
- **Causality:** The high desolvation temperature provides the thermal energy required to evaporate the aqueous droplets, while the 3.0 kV potential maintains a stable Taylor cone, preventing signal fluctuation.



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Figure 1: UHPLC-HRMS workflow for molecular weight verification of 3-(4-morpholinyl)-2-hydroxypropanoic acid.

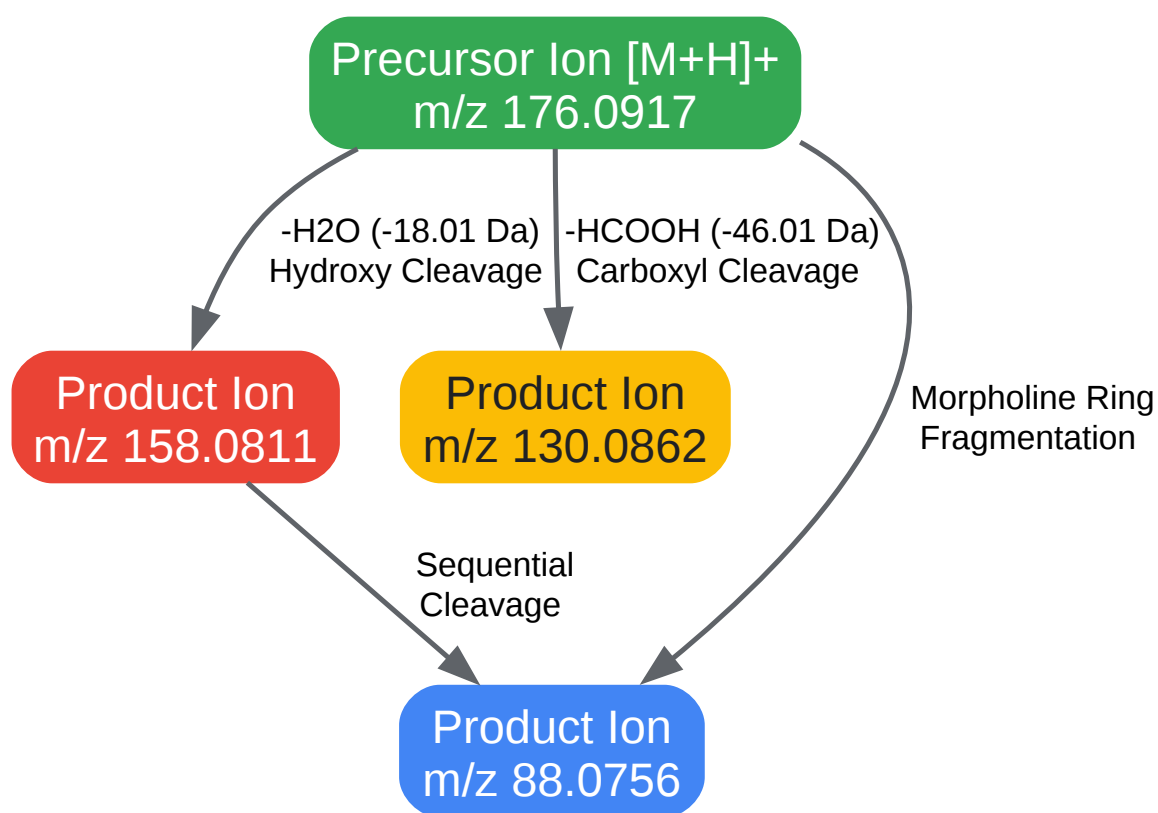
Mechanistic Fragmentation Dynamics

Confirming the molecular weight via the intact precursor ion (m/z 176.0917) is only the first step. To satisfy rigorous structural characterization requirements, we must analyze the Collision-Induced Dissociation (CID) pathways in MS/MS mode [3].

When subjected to normalized collision energy (NCE ~25-35 eV), 3-(4-morpholinyl)-2-hydroxypropanoic acid undergoes predictable, thermodynamically driven fragmentation:

- Dehydration (-18.01 Da): The most labile group is the secondary hydroxyl group on the propanoic acid chain. Loss of H_2O generates a stabilized, conjugated product ion at m/z 158.0811.

- Decarboxylation/Formic Acid Loss (-46.01 Da): The carboxylic acid terminus can undergo cleavage, expelling HCOOH to yield an ion at m/z 130.0862.
- Morpholine Ring Cleavage: The morpholine heterocycle is robust, but under higher collision energies, it undergoes ring opening and fragmentation, yielding a characteristic protonated morpholine fragment at m/z 88.0756.



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Figure 2: Proposed ESI-MS/MS fragmentation pathway for 3-(4-morpholinyl)-2-hydroxypropanoic acid.

Regulatory Compliance and Impurity Profiling

In drug development, proving what a substance is must be accompanied by proving what it is not. Under ICH Q6A, the molecular weight profiling workflow must be capable of detecting process-related impurities.

For 3-(4-morpholinyl)-2-hydroxypropanoic acid, the synthesis typically involves the nucleophilic attack of morpholine on an epoxide or a halogenated propanoic acid derivative. Therefore, the HRMS method must be self-validating by monitoring for:

- Unreacted Morpholine: Exact mass m/z 88.0757 $[M+H]^+$.
- Dimerization Products: Potential esterification between the carboxylic acid of one molecule and the hydroxyl group of another, yielding an impurity at m/z 333.1656 $[M+H]^+$.

By utilizing the exact mass capabilities of the Orbitrap or TOF analyzer, these impurities can be distinguished from the main API peak even if they co-elute chromatographically, ensuring absolute confidence in the material's purity and molecular weight.

References

- DS InPharmatics. "General Information and Characterization of the Drug Substance Modules (ICH Q6A Guidelines)". DS InPharmatics Regulatory Insights.[\[Link\]](#)
- The Journal of Physical Chemistry Letters. "Unraveling the Conformational Preference of Morpholine: Insights from Mass Spectroscopy". ACS Publications.[\[Link\]](#)
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